Application Notes and Protocols: Integrating the Deltasol Controller with Custom Research Apparatus

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Compound of Interest	
Compound Name: Deltasol	
Cat. No.: B1594966	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed guide for integrating RESOL **Deltasol**® series controllers into custom-built research apparatus for drug development applications. The protocols outlined herein leverage the robust temperature control capabilities of **Deltasol** controllers to perform sensitive and reproducible experiments.

Introduction to **Deltasol** Controllers in a Research Context

RESOL **Deltasol**® controllers are primarily designed for solar thermal and heating systems.[1][2][3] However, their precise temperature monitoring and differential control functionalities, coupled with flexible sensor and relay options, make them adaptable for custom laboratory applications.[1][2][4][5][6] Key features beneficial for research include multiple sensor inputs (for Pt1000, Pt500, or KTY temperature sensors), semiconductor and potential-free relay outputs for controlling heating/cooling elements, and a data communication interface known as the RESOL VBus®.[2][4][5][6]

Data from the controller can be logged and exported for analysis, a critical requirement for scientific research. This is achievable through the RESOL ServiceCenter Software (RSC) when the controller is connected to a PC via a VBus®/USB or VBus®/LAN interface adapter.[7] The

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RSC software allows for the recording of all measurement values into a text file, which can be easily imported into standard spreadsheet and data analysis programs.

Application Example: Thermal Shift Assay (TSA) for Protein Stability

A thermal shift assay, or differential scanning fluorimetry (DSF), is a powerful technique used in drug discovery to identify compounds that bind to a target protein and alter its thermal stability. This protocol describes the use of a **Deltasol**® controller to precisely manage the temperature ramp of a custom-built thermal block for a 96-well plate TSA experiment.

Summary of Technical Specifications (**Deltasol**® SL)

Feature	Specification
Temperature Sensor Inputs	4 inputs for Pt1000 or Pt500 temperature sensors[4]
Relay Outputs	3 semiconductor relays, 1 potential-free extra-low voltage relay[4]
Data Interface	RESOL VBus®[4]
Data Logging	Via SD card or PC with RESOL ServiceCenter Software[4]
Power Supply	100 – 240 V~ (50 – 60 Hz)[4]

Experimental Apparatus Setup

The custom apparatus consists of an aluminum block drilled to accommodate a 96-well PCR plate. Two cartridge heaters are embedded in the block for heating, and a Peltier element is attached to the underside for cooling. A Pt1000 temperature sensor is inserted into the block for precise temperature feedback.

- **Deltasol**® Controller Connections:

  - Sensor 1 (S1): Pt1000 sensor embedded in the aluminum block.

- Sensor 2 (S2): Ambient air temperature sensor (for reference).

- Relay 1 (R1): Connected to the power supply of the cartridge heaters.

- Relay 2 (R2): Connected to the power supply of the Peltier element (for active cooling, if required).

- Data Acquisition:

  - The **Deltasol**® controller is connected to a laboratory PC via a VBus®/USB interface adapter.

  - The RESOL ServiceCenter Software (RSC) is used to program the temperature ramp and log the temperature data from Sensor 1.

Experimental Protocol: Thermal Shift Assay

- Sample Preparation:

  - Prepare a master mix containing the protein of interest, a fluorescent dye (e.g., SYPRO Orange), and buffer.

  - Dispense the master mix into the wells of a 96-well PCR plate.

  - Add test compounds (potential ligands) to the experimental wells and a vehicle control (e.g., DMSO) to the control wells.

  - Seal the plate securely.

- **Deltasol**® Controller and RSC Software Setup:

  - Launch the RESOL ServiceCenter Software on the connected PC.

  - Establish a connection with the **Deltasol**® controller via the VBus® interface.

  - Configure the controller to operate in a thermostat mode, using Sensor 1 as the primary input.

- Program a temperature ramp. For a typical TSA, this would be from 25°C to 95°C with a ramp rate of 1°C per minute.

- In the RSC software, initiate data logging for Sensor 1 at a high frequency (e.g., every second).

- Running the Experiment:

  - Place the 96-well plate into the custom thermal block.

  - Ensure the fluorescence detection system (e.g., a qPCR machine or a dedicated plate reader) is positioned to read the fluorescence of the plate.

  - Start the temperature ramp on the **Deltasol**® controller.

  - Simultaneously, begin fluorescence data acquisition.

- Data Collection and Analysis:

  - At the end of the temperature ramp, stop the data logging on the RSC software.

  - Export the logged temperature data as a text file.

  - Collect the fluorescence data from the detection system.

  - Merge the temperature and fluorescence data based on the timestamps.

  - Plot fluorescence as a function of temperature for each well. The resulting curve is the protein melting curve.

  - Determine the melting temperature (Tm), which is the midpoint of the transition. A shift in Tm in the presence of a compound indicates binding.

Representative Quantitative Data

The following table shows representative data from a thermal shift assay. An increase in the melting temperature (ΔTm) indicates that the compound stabilizes the protein.

Compound	Concentration (µM)	Melting Temperature (Tm) (°C)	ΔTm (°C)
Vehicle (DMSO)	-	52.3	0.0
Compound A	10	54.8	+2.5
Compound B	10	52.1	-0.2
Compound C	10	58.6	+6.3

Visualizations

Signaling Pathway: MAPK/ERK Pathway

The Mitogen-Activated Protein Kinase (MAPK)/Extracellular signal-Regulated Kinase (ERK) pathway is a crucial signaling cascade involved in cell proliferation, differentiation, and survival, and is a common target in drug discovery.
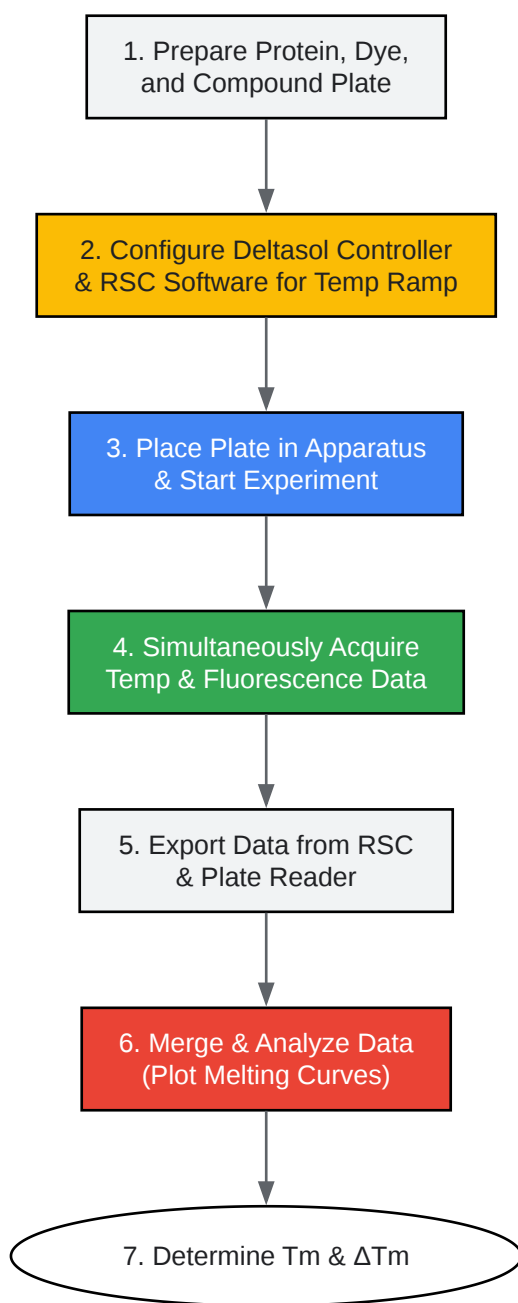

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Caption: The MAPK/ERK signaling cascade, a key drug target.

Experimental Workflow: Thermal Shift Assay

This diagram illustrates the step-by-step process for conducting the thermal shift assay using the **Deltasol**-integrated apparatus.
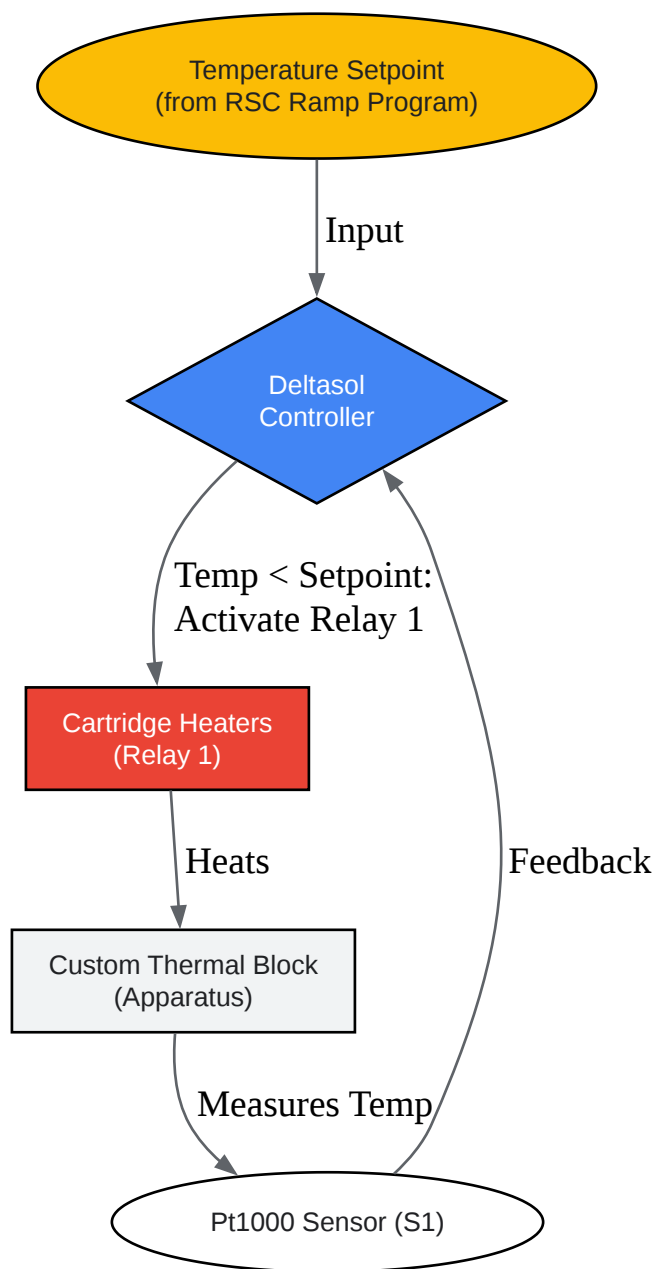
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┌─────────────────────────┐
│ 1. Prepare Protein, Dye, │
│   and Compound Plate     │
└─────────────────────────┘
             │
             ▼
┌─────────────────────────┐
│ 2. Configure Deltasol Controller │
│ & RSC Software for Temp Ramp     │
└─────────────────────────┘
             │
             ▼
┌─────────────────────────┐
│ 3. Place Plate in Apparatus │
│    & Start Experiment        │
└─────────────────────────┘
             │
             ▼
┌─────────────────────────┐
│ 4. Simultaneously Acquire │
│   Temp & Fluorescence Data │
└─────────────────────────┘
             │
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┌─────────────────────────┐
│ 5. Export Data from RSC │
│    & Plate Reader        │
└─────────────────────────┘
             │
             ▼
┌─────────────────────────┐
│ 6. Merge & Analyze Data │
│   (Plot Melting Curves)  │
└─────────────────────────┘
             │
             ▼
     ╭───────────────────╮
    │ 7. Determine Tm & ΔTm │
     ╰───────────────────╯
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Caption: Workflow for the Thermal Shift Assay experiment.

Logical Relationship: **Deltasol** Control Loop

This diagram shows the logical flow of the temperature control loop managed by the **Deltasol** controller during the experiment.

Temperature Setpoint
(from RSC Ramp Program)

Input

Deltasol
Controller

Temp < Setpoint:
Activate Relay 1

Cartridge Heaters
(Relay 1)

Heats

Custom Thermal Block
(Apparatus)

Measures Temp

Feedback

Pt1000 Sensor (S1)

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